

# CAS number and molecular weight of Cymoxanil-d3

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## Compound of Interest

Compound Name: Cymoxanil-d3

Cat. No.: B15556301

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## In-Depth Technical Guide to Cymoxanil-d3

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Cymoxanil-d3**, a deuterated analog of the fungicide Cymoxanil. It is intended to serve as a valuable resource for researchers and scientists involved in analytical chemistry, crop protection studies, and drug development. This document outlines its chemical properties, and applications, and provides insights into the mechanism of action of its non-deuterated counterpart, Cymoxanil.

## Quantitative Data Summary

**Cymoxanil-d3** is primarily utilized as an internal standard for the precise quantification of Cymoxanil in various matrices, including environmental and agricultural samples.<sup>[1]</sup> Its physical and chemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	2140803-92-3	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>7</sub> H <sub>7</sub> D <sub>3</sub> N <sub>4</sub> O <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	201.2 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Synonyms	1-(2-Cyano-2-methoxy-d3-iminoacetyl)-3-ethylurea, (E)-2-(3-ethylureido)-N-(methoxy-d3)-2-oxoacetimidoyl cyanide	<a href="#">[1]</a> <a href="#">[4]</a>
Purity	≥99% deuterated forms (d <sub>1</sub> -d <sub>3</sub> )	<a href="#">[1]</a> <a href="#">[4]</a>
Physical State	Solid	<a href="#">[1]</a> <a href="#">[4]</a>
Solubility	Slightly soluble in Chloroform and Methanol	<a href="#">[1]</a> <a href="#">[4]</a>

## Experimental Protocols: Quantification of Cymoxanil using Cymoxanil-d3

The primary application of **Cymoxanil-d3** is as an internal standard in analytical methods for the determination of Cymoxanil residues. A typical experimental workflow involves liquid chromatography coupled with mass spectrometry (LC-MS) or ultraviolet (UV) detection.

### Sample Preparation

- **Extraction:** Samples (e.g., soil, plant tissue, water) are extracted with an appropriate organic solvent, such as acetonitrile or acetone, often in combination with a buffer solution.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- **Cleanup:** The crude extract is then purified to remove interfering matrix components. Solid-phase extraction (SPE) with C18 or silica gel cartridges is a common cleanup technique.[\[6\]](#)[\[7\]](#)
- **Internal Standard Spiking:** A known concentration of **Cymoxanil-d3** is added to the cleaned-up extract before instrumental analysis. This allows for accurate quantification by correcting for variations in sample processing and instrument response.

## Instrumental Analysis (HPLC-UV/MS)

- **Chromatographic Separation:** The extract is injected into a high-performance liquid chromatography (HPLC) system. A reversed-phase C18 column is typically used to separate Cymoxanil and **Cymoxanil-d3** from other components in the sample.[\[6\]](#)[\[8\]](#)[\[9\]](#) The mobile phase often consists of a mixture of acetonitrile and water.[\[8\]](#)[\[9\]](#)
- **Detection:**
  - **UV Detection:** Cymoxanil and its deuterated analog can be detected by their absorbance of ultraviolet light, typically at a wavelength of around 240-254 nm.[\[8\]](#)[\[9\]](#)[\[10\]](#)
  - **Mass Spectrometry (MS) Detection:** For higher sensitivity and selectivity, mass spectrometry is employed. The analytes are ionized, and their mass-to-charge ratios are measured. This allows for the distinct detection of Cymoxanil and **Cymoxanil-d3** based on their mass difference.

## Signaling Pathways and Mechanism of Action of Cymoxanil

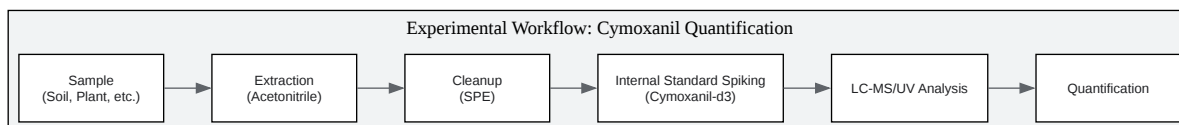
While **Cymoxanil-d3** itself is not biologically active in the same way as Cymoxanil, understanding the mechanism of the parent compound is crucial for its application in research. Cymoxanil is a fungicide that acts on multiple cellular processes in susceptible fungi, particularly Oomycetes like *Phytophthora infestans* and *Plasmopara viticola*.[\[11\]](#)[\[12\]](#)

Recent studies have elucidated several key aspects of its mode of action:

- **Inhibition of RNA Synthesis:** Cymoxanil has been shown to disrupt RNA synthesis in fungi.[\[11\]](#)[\[13\]](#)[\[14\]](#) This is a primary mechanism of its fungicidal activity.
- **Targeting Dihydrofolate Reductase (DHFR):** Research suggests that Cymoxanil interacts with and inhibits the enzyme dihydrofolate reductase (DHFR).[\[13\]](#)[\[14\]](#) DHFR is essential for the synthesis of nucleotides, which are the building blocks of DNA and RNA. By inhibiting DHFR, Cymoxanil disrupts nucleic acid synthesis, leading to cell death.[\[13\]](#)[\[14\]](#)
- **Disruption of Plasma Membrane and Mitochondrial Function:** Cymoxanil has also been found to affect the integrity of the plasma membrane and inhibit mitochondrial respiration.[\[12\]](#)[\[15\]](#)

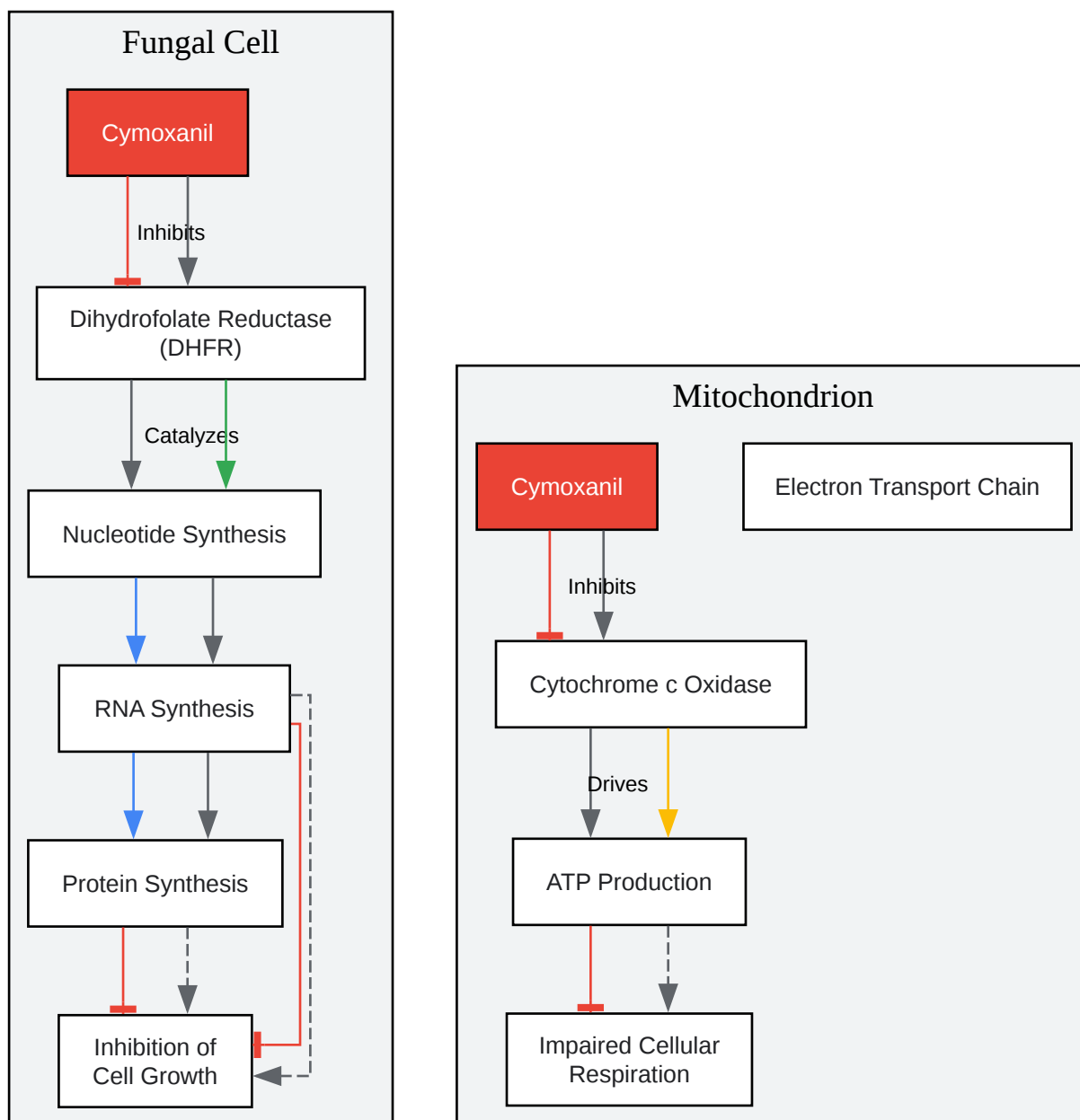
Specifically, it can inhibit the activity of cytochrome c oxidase, a key enzyme in the electron transport chain, thereby impairing cellular energy production.[15]

Below are diagrams illustrating the proposed signaling pathways and experimental workflows.



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### Quantification Workflow



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